

Protein Kinase C (19-36) solubility and stock solution preparation

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Application Notes and Protocols for Protein Kinase C (19-36)

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Introduction

Protein Kinase C (PKC) (19-36) is a synthetic peptide that acts as a pseudosubstrate inhibitor of Protein Kinase C (PKC), a family of enzymes pivotal in various cellular signaling pathways. [1][2][3] This peptide, corresponding to the amino acid sequence RFARKGALRQKNVHEVKN, competitively binds to the active site of PKC, thereby inhibiting its kinase activity.[4] It is a valuable tool for investigating PKC-mediated cellular processes such as gene expression, cell proliferation, and inflammatory responses.[5][6][7]

Physicochemical and Inhibitory Properties

Protein Kinase C (19-36) is a well-characterized peptide inhibitor with a molecular weight of approximately 2151.48 g/mol . Its inhibitory action against PKC has been quantified with an IC50 value of 0.18 μ M.[1][2]



Property	Value Reference		
Molecular Weight	2151.48 g/mol		
Formula	C93H159N35O24		
Sequence	RFARKGALRQKNVHEVKN		
IC50 vs. PKC	0.18 μΜ	[1][2]	
Ki vs. PKC	147 nM [4]		
IC50 vs. PKA	423 μΜ	[4]	

Solubility and Stock Solution Preparation

Proper dissolution and storage of **Protein Kinase C (19-36)** are crucial for maintaining its activity and ensuring experimental reproducibility.

Solvent	Reported Solubility	Special Instructions	Reference
Water	Up to 100 mg/mL	Ultrasonic treatment may be needed to aid dissolution. For cell- based assays, filter- sterilize after preparation.	[2][8]
PBS	Up to 10 mg/mL	Ultrasonic treatment may be needed to aid dissolution.	[2]
DMSO	Soluble	-	[9]

Protocol for Reconstituting and Storing Protein Kinase C (19-36)

This protocol provides a step-by-step guide for preparing a stock solution of **Protein Kinase C** (19-36).



Materials:

- Protein Kinase C (19-36) peptide (lyophilized powder)
- Sterile, nuclease-free water or an appropriate buffer (e.g., PBS)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- 0.22 μm sterile syringe filter (for cell-based applications)

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.
- Solvent Addition: Carefully add the desired volume of sterile water or buffer to the vial to
 achieve the target stock concentration (e.g., 1 mM or 1 mg/mL). It is recommended to use
 the batch-specific molecular weight found on the product's certificate of analysis for precise
 molarity calculations.
- Dissolution: Gently vortex the vial to dissolve the peptide. If the peptide does not fully dissolve, brief sonication in an ultrasonic water bath may be used to aid dissolution.[2]
- Sterilization (if required): For applications requiring sterile conditions, such as cell culture experiments, filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube.[2]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in low-protein binding microcentrifuge tubes.

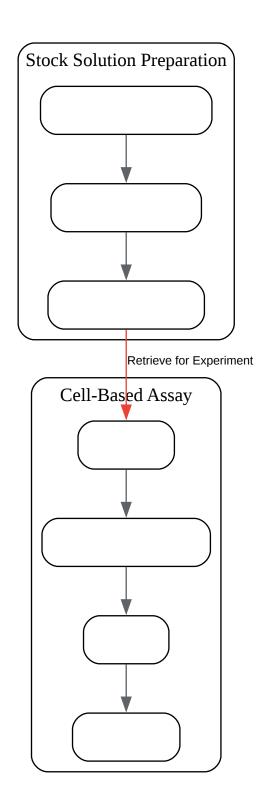


• Storage: Store the aliquots at -20°C for short-term storage (up to 4 weeks) or at -80°C for long-term storage (up to 6 months).[2][4] When stored at -80°C, it is recommended to use the solution within 6 months, and within 1 month if stored at -20°C.[2]

Experimental Workflow for a Cell-Based Assay

The following diagram illustrates a typical workflow for utilizing the **Protein Kinase C (19-36)** stock solution in a cell-based experiment.





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Experimental workflow for PKC (19-36) usage.

Protein Kinase C Signaling Pathway

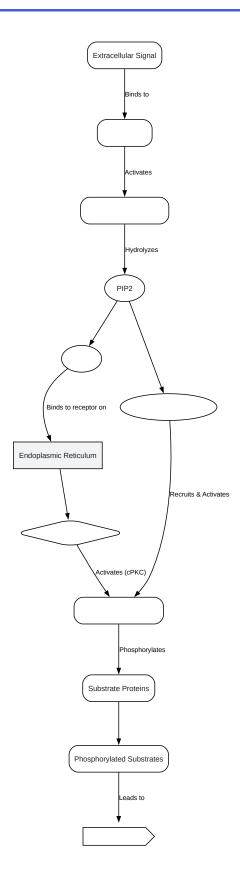


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Protein Kinase C is a key component of a major signal transduction pathway. The activation of PKC is initiated by the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by phospholipase C (PLC), which is often triggered by the activation of G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs). This hydrolysis generates two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, leading to the release of calcium (Ca2+) into the cytoplasm. Conventional and novel PKC isoforms are then recruited to the plasma membrane by the increase in DAG concentration.[10][11] The binding of Ca2+ (for conventional PKCs) and DAG fully activates PKC, which then phosphorylates a wide array of substrate proteins, leading to various cellular responses.[5][10]





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General Protein Kinase C signaling pathway.



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